

An In-depth Technical Guide to the Mo-Ti-Zr Ternary Phase Diagram

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Compound of Interest

Compound Name: Molybdenum;titanium

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This technical guide provides a comprehensive investigation into the Mo-Ti-Zr (Molybdenum-Titanium-Zirconium) ternary phase diagram. The Mo-Ti-Zr system is of significant interest for the development of advanced alloys, particularly in the biomedical field for orthopedic implants and in the aerospace and nuclear industries due to its high-temperature strength and corrosion resistance. This document summarizes key quantitative data, details common experimental protocols for phase diagram determination, and visualizes the experimental workflow.

Data Presentation: Phase Equilibria in the Mo-Ti-Zr System

The Mo-Ti-Zr ternary system is characterized by the presence of several key phases, primarily the body-centered cubic (β) solid solution, the hexagonal close-packed (α) solid solution, and an intermetallic Laves phase. The stability and composition of these phases are highly dependent on temperature and the relative concentrations of the constituent elements. No ternary compounds have been detected in this system.^{[1][2]}

Isothermal Sections

Experimental investigations have established isothermal sections of the Mo-Ti-Zr phase diagram at various temperatures. These sections provide a map of the stable phases at a constant temperature across all compositional ranges.

Table 1: Summary of Phases and Regions in Isothermal Sections

Temperature (°C)	Single-Phase Regions	Two-Phase Regions	Three-Phase Regions	Reference
900	β (bcc solid solution)	$\beta 1$ + Laves, $\beta 2$ + Laves	$\beta 1$ + Laves + $\beta 2$	[2]
1100	β (bcc solid solution)	$\beta 1$ + Laves, $\beta 2$ + Laves	$\beta 1$ + Laves + $\beta 2$	[2]
1473	β (bcc solid solution)	β + Laves	-	[1]

Note: $\beta 1$ represents a Mo, Ti-rich solid solution, while $\beta 2$ is a Ti, Zr-rich solid solution. The Laves phase is an intermetallic compound, primarily Mo_2Zr , which can exhibit solubility for Ti.

Phase Compositions

The elemental compositions of the phases present at equilibrium in the different regions of the phase diagram have been determined experimentally.

Table 2: Experimentally Determined Phase Compositions at 900°C and 1100°C

Temperature (°C)	Phase	Mo (at.%)	Ti (at.%)	Zr (at.%)	Reference
900	$\beta 1$	65.2	26.5	8.3	[2]
Laves	62.4	19.3	18.3		
$\beta 2$	3.1	58.6	38.3		
1100	$\beta 1$	60.1	30.2	9.7	[2]
Laves	63.5	18.3	18.2		
$\beta 2$	4.5	55.4	40.1		

The maximum solubility of Ti in the Laves phase was found to be 19.3 at.% at 900 °C and 18.3 at.% at 1100 °C.[2]

Experimental Protocols

The determination of the Mo-Ti-Zr ternary phase diagram relies on a combination of alloy synthesis, heat treatment, and microstructural characterization techniques.

Alloy Synthesis: Arc Melting

Objective: To produce homogeneous Mo-Ti-Zr alloy samples with precise compositions.

Methodology:

- **Raw Materials:** High-purity elemental Mo, Ti, and Zr (typically >99.5%) are used as starting materials.[3]
- **Weighing:** The elements are weighed to the desired atomic or weight percentages.
- **Arc Melting:** The weighed elements are placed in a water-cooled copper crucible within a vacuum or inert gas (e.g., high-purity argon) arc melting furnace.[4] A non-consumable tungsten electrode is used to strike an arc, melting the elements together.
- **Homogenization:** To ensure compositional homogeneity, the resulting alloy button is typically inverted and remelted multiple times (e.g., three to five times).[5]

Heat Treatment (Annealing)

Objective: To bring the alloy samples to thermodynamic equilibrium at specific temperatures.

Methodology:

- **Encapsulation:** The arc-melted alloy samples are sealed in quartz or other inert material tubes under a high vacuum or an inert atmosphere to prevent oxidation during high-temperature annealing.
- **Annealing:** The encapsulated samples are placed in a high-temperature furnace and held at the desired temperature (e.g., 900°C, 1100°C) for a prolonged period to allow the

microstructure to reach equilibrium. The annealing time can range from hours to several days depending on the temperature and the anticipated diffusion rates.

- Quenching: After annealing, the samples are rapidly cooled (quenched) in water or another suitable medium to preserve the high-temperature phase constitution at room temperature for subsequent analysis.[\[5\]](#)

Microstructural and Phase Characterization

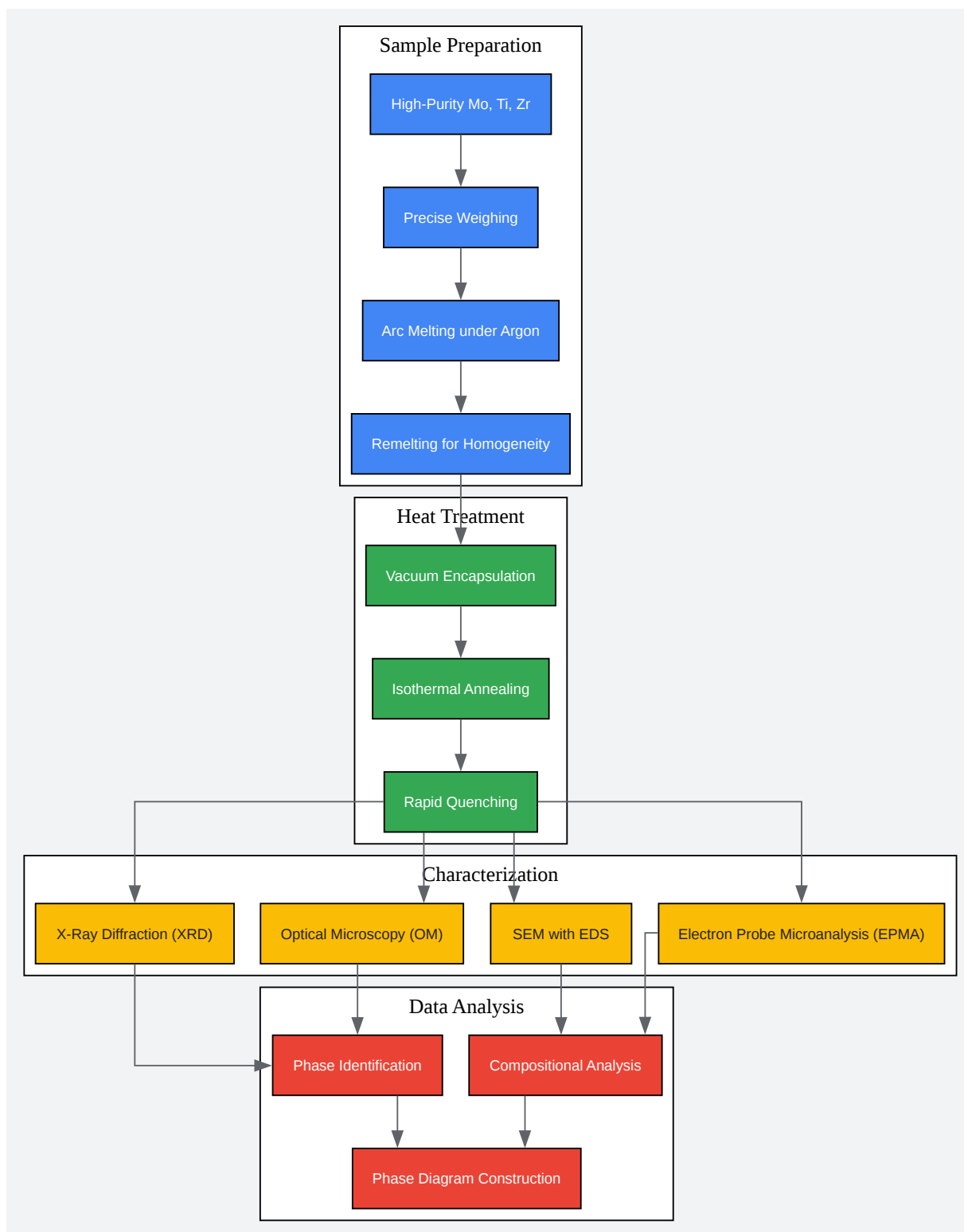
Objective: To identify the phases present, their compositions, and their morphologies.

Key Techniques:

- X-Ray Diffraction (XRD): Used to identify the crystal structures of the phases present in the equilibrated samples. The positions and intensities of the diffraction peaks are compared with standard crystallographic data.[\[2\]](#)[\[6\]](#)
- Optical Microscopy (OM): Provides visualization of the microstructure, including grain sizes, phase distribution, and morphological features. Samples are typically polished and chemically etched to reveal the microstructure.[\[2\]](#)[\[6\]](#)
- Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS): SEM offers higher magnification imaging of the microstructure.[\[6\]](#) Coupled with EDS, it allows for the semi-quantitative or quantitative determination of the elemental composition of individual phases.[\[6\]](#)
- Electron Probe Microanalysis (EPMA): Provides highly accurate quantitative chemical analysis of the phases present in the microstructure, which is crucial for determining the phase boundaries.[\[2\]](#)

Visualizations

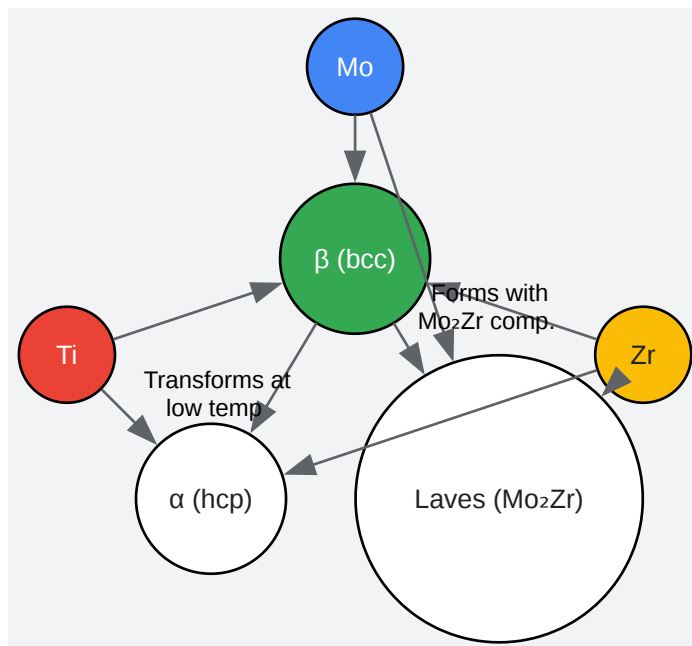
Experimental Workflow for Phase Diagram Determination



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Caption: Experimental workflow for Mo-Ti-Zr phase diagram determination.

Logical Relationship of Phases in the Mo-Ti-Zr System



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